

Application Notes and Protocols for D-(+)-Maltose Monohydrate in Cell Culture Media

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *D-(+)-Maltose monohydrate*

Cat. No.: *B134456*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

D-(+)-Maltose monohydrate, a disaccharide composed of two α -D-glucose units, is emerging as a valuable alternative carbohydrate source to glucose in mammalian and insect cell culture. [1] Its slower metabolism can lead to reduced lactate accumulation, a common issue in high-density cultures that can negatively impact cell growth and productivity. [2] These application notes provide a comprehensive overview of the use of **D-(+)-Maltose monohydrate** in cell culture, including its physicochemical properties, comparative performance against glucose, and detailed protocols for its preparation and use.

Physicochemical Properties of **D-(+)-Maltose Monohydrate**

A clear understanding of the physical and chemical characteristics of **D-(+)-Maltose monohydrate** is essential for its effective use in cell culture applications.

Property	Value	References
Molecular Formula	$C_{12}H_{22}O_{11} \cdot H_2O$	[1]
Molecular Weight	360.31 g/mol	
Appearance	White crystalline powder	[3]
Solubility in Water	470.2 g/L at 20°C	[4]
Stability	Stable under normal ambient and anticipated storage and handling conditions.	[4]
Sterilization	Solutions are heat-labile and should be filter-sterilized.	[5][6]

Comparative Performance: D-(+)-Maltose vs. D-Glucose in CHO Cell Culture

Studies have demonstrated that while maltose can support cell growth, its metabolic rate differs from that of glucose, leading to distinct cellular responses. The following tables summarize key performance indicators from a comparative study using CHO-K1 cells.[2]

Table 1: Cell Growth and Viability

Parameter	D-Glucose (3.6 g/L)	D-Maltose (3.6 g/L)
Maximum Viable Cell Density	5.9×10^6 cells/mL	1.4×10^6 cells/mL
Doubling Time	22.3 hours	53.7 hours
Culture Viability	Maintained >80% for a shorter duration	Maintained >80% for a longer duration

Table 2: Metabolite Production

Metabolite	D-Glucose Culture	D-Maltose Culture
Lactate Production	Higher	Lower
Ammonium Production	Similar specific production rate	Similar specific production rate

Table 3: Impact of Maltose Concentration on CHO-K1 Cell Growth[7]

Maltose Concentration (g/L)	Maximum Viable Cell Density (x 10 ⁶ cells/mL)	Specific Growth Rate (h ⁻¹)
3.6	1.6	0.0040
10	~1.6	0.0101
20	>1.6	0.0140
30	>1.6	0.0139
40	~1.6	0.0107

Experimental Protocols

1. Protocol for Preparing a Sterile 100 g/L (10% w/v) **D-(+)-Maltose Monohydrate** Stock Solution

This protocol describes the preparation of a concentrated stock solution that can be aseptically added to a basal cell culture medium.

Materials:

- **D-(+)-Maltose monohydrate** (cell culture grade)
- High-purity water (e.g., Milli-Q® or WFI)
- Sterile 0.22 µm syringe filter or bottle-top filter unit
- Sterile conical tubes or bottles for storage
- Analytical balance

- Stir plate and magnetic stir bar

Procedure:

- Weighing: Accurately weigh 10 g of **D-(+)-Maltose monohydrate** powder.
- Dissolving: In a sterile beaker or flask, add the powder to approximately 80 mL of high-purity water while stirring with a sterile magnetic stir bar.
- Complete Dissolution: Continue stirring until the powder is completely dissolved. The solution should be clear and colorless.
- Volume Adjustment: Adjust the final volume to 100 mL with high-purity water.
- Sterile Filtration: Aseptically filter the solution through a 0.22 µm filter into a sterile storage container.^{[5][6]}
- Storage: Store the sterile stock solution at 2-8°C. For long-term storage, aliquots can be stored at -20°C.

2. Protocol for Supplementing Cell Culture Medium with D-(+)-Maltose

This protocol outlines the steps for adding the sterile maltose stock solution to a basal medium to achieve a desired final concentration.

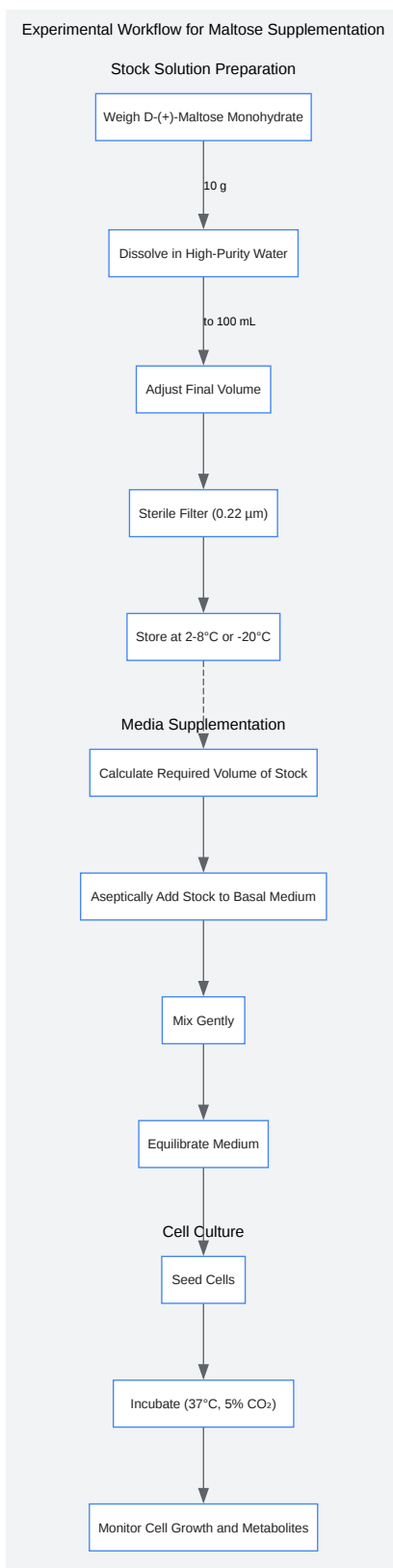
Materials:

- Sterile 100 g/L **D-(+)-Maltose monohydrate** stock solution
- Basal cell culture medium (e.g., DMEM, CHO-SFM)
- Sterile serological pipettes
- Cell culture flasks or plates

Procedure:

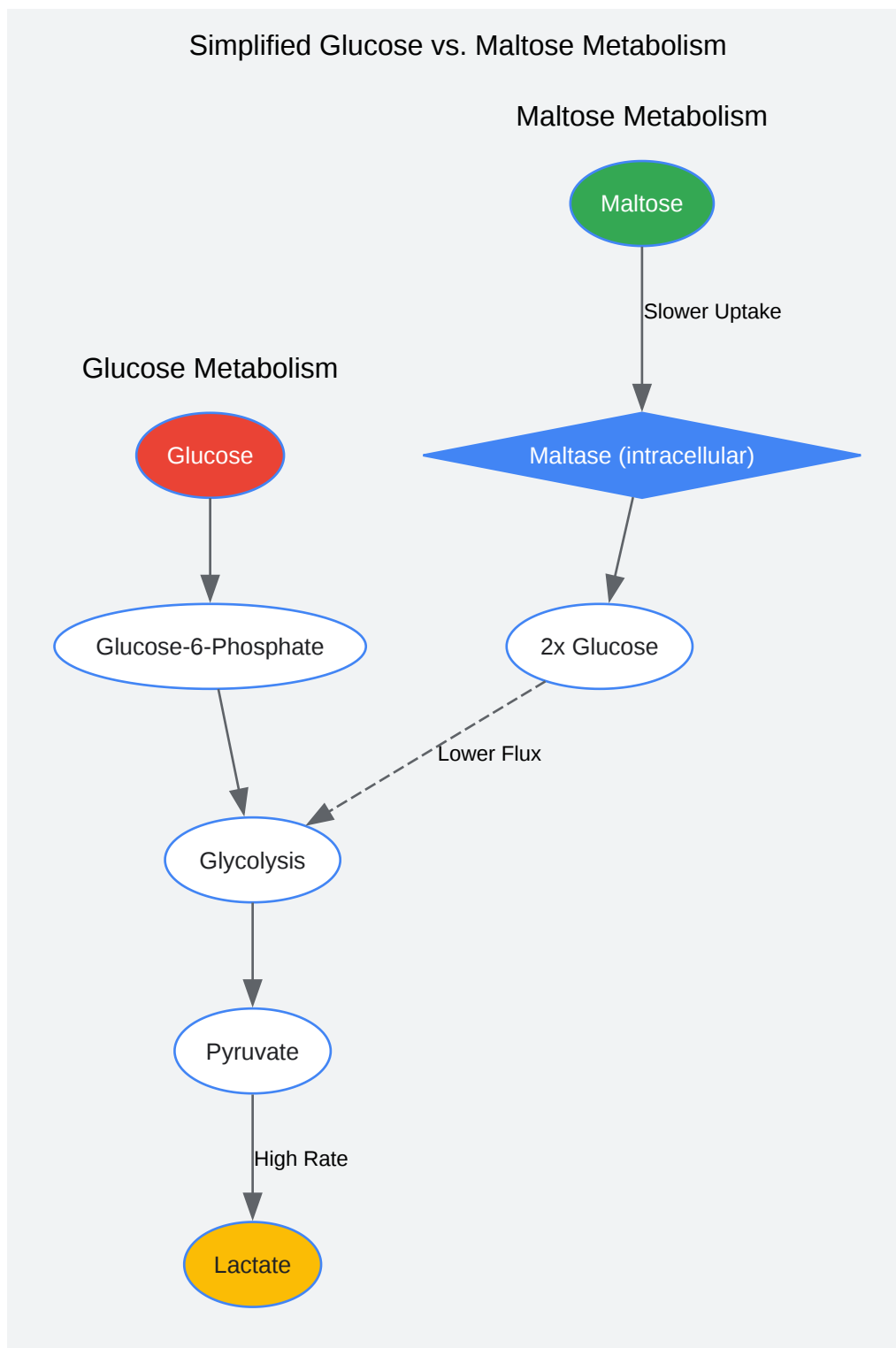
- **Determine Required Volume:** Calculate the volume of the sterile maltose stock solution needed to reach the desired final concentration in your cell culture medium. For example, to prepare 100 mL of medium with a final maltose concentration of 3.6 g/L, you would add 3.6 mL of the 100 g/L stock solution.
- **Aseptic Addition:** In a sterile environment (e.g., a biological safety cabinet), aseptically add the calculated volume of the sterile maltose stock solution to the basal medium.
- **Mixing:** Gently mix the supplemented medium by swirling or inverting the container to ensure homogeneity.
- **Equilibration:** Before use, equilibrate the supplemented medium to the appropriate temperature and pH in a cell culture incubator (typically 37°C and 5% CO₂).
- **Cell Seeding:** The medium is now ready for cell seeding.

Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for preparing and using D-(+)-Maltose in cell culture.



[Click to download full resolution via product page](#)

Caption: Contrasting metabolic pathways of glucose and maltose in cells.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. Evaluation and use of disaccharides as energy source in protein-free mammalian cell cultures - PMC [pmc.ncbi.nlm.nih.gov]
- 3. D-(+)-Maltose monohydrate [himedialabs.com]
- 4. carlroth.com:443 [carlroth.com:443]
- 5. dsmz.de [dsmz.de]
- 6. nacalai.com [nacalai.com]
- 7. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes and Protocols for D-(+)-Maltose Monohydrate in Cell Culture Media]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b134456#protocol-for-preparing-d-maltose-monohydrate-in-cell-culture-media]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com